

Essential Safety and Logistical Information for Handling NSC 601980

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Compound of Interest

Compound Name: NSC 601980

Cat. No.: B1150032

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical guidance for the handling and disposal of **NSC 601980**, an antitumor agent. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, operational plan for the use of this compound.

Health Hazard Summary

NSC 601980 is classified with the following hazards:

- Acute oral toxicity (Category 4)[[1](#)]
- Skin corrosion/irritation (Category 2)[[1](#)]
- Serious eye damage/eye irritation (Category 2A)[[1](#)]
- Specific target organ toxicity — single exposure; Respiratory tract irritation (Category 3)[[1](#)]

Personal Protective Equipment (PPE)

Adherence to the following PPE guidelines is mandatory when handling **NSC 601980**.

Protection Type	Specification
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). A face shield and safety glasses are required. ^[1]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Respiratory Protection	Provide appropriate exhaust ventilation at places where dust is formed.

Operational Plan: Handling and Storage

Safe Handling Procedures:

- Ventilation: Handle **NSC 601980** in a well-ventilated area. Use appropriate exhaust ventilation where dust may be formed.
- Avoid Contact: Take measures to avoid contact with skin and eyes. Avoid the formation of dust and aerosols.
- Hygiene: Practice good industrial hygiene and safety. Wash hands before breaks and at the end of the workday.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.

Disposal Plan

Contaminated materials and waste containing **NSC 601980** should be handled as hazardous waste.

- Containment: Collect waste in suitable, closed containers.
- Labeling: Clearly label all waste containers with the contents.
- Disposal: Dispose of contaminated materials and the compound itself through a licensed professional waste disposal service. Do not let the product enter drains.

Accidental Release Measures

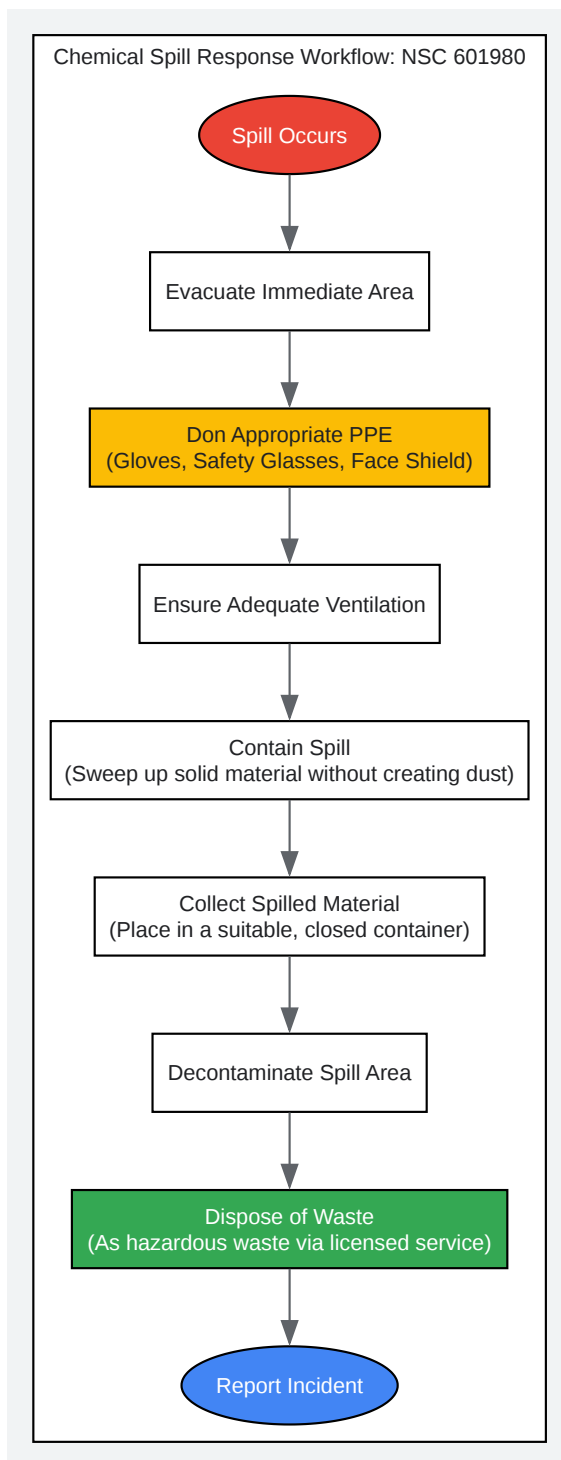
In the event of a spill, follow these steps:

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into suitable, closed containers for disposal.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Visual Workflow: Chemical Spill Response for NSC 601980



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Caption: Workflow for responding to a chemical spill of **NSC 601980**.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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